

Personal protective equipment for handling 2-Bromo-2',4'-difluoroacetophenone

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Compound of Interest

Compound Name: 2-Bromo-2',4'-difluoroacetophenone

Cat. No.: B029710

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Essential Safety and Handling Guide for 2-Bromo-2',4'-difluoroacetophenone

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-2',4'-difluoroacetophenone**. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

- Name: **2-Bromo-2',4'-difluoroacetophenone**
- CAS Number: 102429-07-2

Hazard Identification and Classification

2-Bromo-2',4'-difluoroacetophenone is a hazardous substance that requires careful handling.^{[1][2]} It is classified as a flammable solid, is harmful if swallowed, and can cause severe skin burns and eye damage.^{[1][2]}

GHS Hazard Statements:

- H228: Flammable solid^[1]

- H302: Harmful if swallowed[1]
- H314: Causes severe skin burns and eye damage[1]

Signal Word: Danger[1]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **2-Bromo-2',4'-difluoroacetophenone** to prevent exposure.[3][4]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield should be worn in situations with a high risk of splashing.	Protects against chemical splashes and airborne particles that can cause severe eye damage.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4][6] Fire/flammable resistant and impervious clothing, such as a lab coat and apron.[1] Closed-toe shoes are required.[6]	Prevents skin contact which can lead to severe burns.[1] Thicker gloves generally offer better protection.[5]
Respiratory Protection	Work should be conducted in a certified chemical fume hood.[2][7] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge is necessary.[1]	Minimizes the inhalation of harmful dust and vapors.[7]

Operational Plan: Step-by-Step Handling Procedure

All operations should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.^[2]^[7]

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Locate the nearest emergency shower and eyewash station.
 - Have appropriate spill containment materials readily accessible.
- Handling the Chemical:
 - Ground and bond the container and receiving equipment to prevent static discharge.^[1]^[2]
 - Use explosion-proof electrical and ventilating equipment.^[1]^[2]
 - Avoid creating dust.^[2]
 - Weigh and transfer the chemical within the fume hood.
 - Keep the container tightly closed when not in use.^[2]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.^[1]^[2]
 - Decontaminate all equipment and the work surface.
 - Remove and properly store or dispose of PPE.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2] Seek immediate medical attention.[2]
Skin Contact	Immediately remove all contaminated clothing. [2] Wash the affected area with plenty of water for at least 15 minutes.[2] Seek immediate medical attention.[2]
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[8] Seek immediate medical attention.[1]
Ingestion	Rinse the mouth with water.[1] Do NOT induce vomiting.[1][2] Seek immediate medical attention.[1]
Spill	Evacuate the area.[2] Remove all sources of ignition.[2] Wearing appropriate PPE, sweep up the spilled solid and place it in a suitable container for disposal.[2] Avoid generating dust. [2]

Storage and Disposal Plan

Storage:

- Store in a locked, dry, cool, and well-ventilated area.[1][2]
- Keep the container tightly closed.[2]
- Store away from heat, sparks, open flames, and other ignition sources.[1]
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[2]

Disposal:

- Dispose of the chemical and its container at an approved waste disposal facility.[\[1\]](#)[\[2\]](#)
- Do not dispose of it in the environment.[\[8\]](#)
- All disposal practices must comply with local, state, and federal regulations.

Quantitative Data

Property	Value
Molecular Formula	C8H6BrF2O
CAS Number	102429-07-2
Melting Point	46 - 49 °C
Boiling Point	150 °C @ 12 mmHg
Flash Point	> 110 °C

Experimental Protocol: Safe Weighing and Dilution

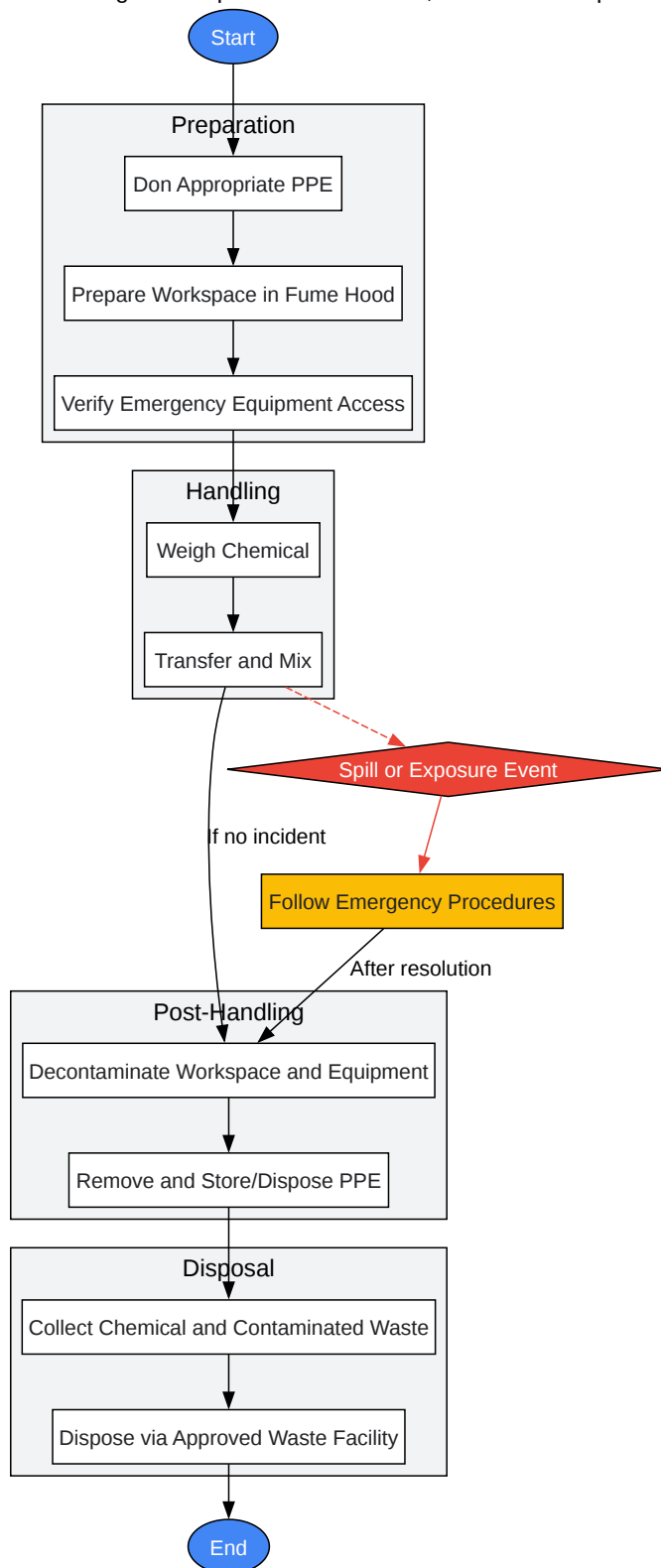
This protocol outlines the steps for safely weighing and preparing a solution of **2-Bromo-2',4'-difluoroacetophenone**.

- Preparation:
 - Don the required PPE as detailed in the table above.
 - Prepare the workspace within a chemical fume hood.
 - Place a calibrated analytical balance inside the fume hood.
 - Select an appropriate solvent and a clean, dry flask with a stopper.
- Weighing:
 - Tare the balance with a clean weigh boat.
 - Carefully transfer the desired amount of **2-Bromo-2',4'-difluoroacetophenone** to the weigh boat using a clean spatula.

- Record the exact weight.
- Dilution:
 - Carefully transfer the weighed solid into the flask.
 - Using a funnel, add the desired volume of solvent to the flask.
 - Stopper the flask and gently swirl to dissolve the solid.
 - Label the flask with the chemical name, concentration, date, and your initials.
- Cleanup:
 - Wipe down the spatula and weigh boat with a solvent-dampened cloth for disposal.
 - Clean the balance and the surrounding area within the fume hood.
 - Dispose of all waste materials according to the disposal plan.

Workflow Diagram

Safe Handling and Disposal of 2-Bromo-2',4'-difluoroacetophenone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **2-Bromo-2',4'-difluoroacetophenone**.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 4. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 5. pppmag.com [pppmag.com]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. nbinnco.com [nbinnco.com]
- 8. fishersci.com [fishersci.com]
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